

Technical Support Center: JBI-802 Experimental Guidance

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Compound of Interest

Compound Name: *Jbi-802*

Cat. No.: *B16328611*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals investigating the use of **JBI-802** to overcome resistance to other cancer therapies, particularly immunotherapy.

Frequently Asked Questions (FAQs)

Q1: What is the mechanism of action of **JBI-802**?

A1: **JBI-802** is a first-in-class, orally available small molecule that acts as a dual inhibitor of Lysine-specific demethylase 1 (LSD1) and Histone deacetylase 6 (HDAC6).[1][2] These are key epigenetic regulators that affect chromatin structure and gene expression.[1] By targeting both, **JBI-802** aims to modulate gene expression in cancer cells, inhibit tumor growth, and potentially overcome resistance to other therapies.[1][2] Preclinical studies suggest that this dual inhibition has a synergistic anti-tumor effect compared to targeting either LSD1 or HDAC6 alone.[3]

Q2: In which cancer models has **JBI-802** shown the potential to overcome resistance?

A2: **JBI-802** has demonstrated the ability to overcome resistance primarily in the context of immunotherapy.[4][5] Preclinical and early clinical data suggest it can sensitize tumors resistant

to immune checkpoint inhibitors, particularly non-small cell lung cancer (NSCLC) with STK11 mutations, to these therapies.[4][5][6] It has also shown anti-proliferative activity in various cancer cell lines, including those from small cell lung cancer (SCLC), gastric cancer, and breast cancer with RB1 mutations.[7]

Q3: What is the rationale for using **JBI-802** in combination with immune checkpoint inhibitors?

A3: The rationale is to convert immunologically "cold" tumors into "hot" tumors. LSD1 inhibition can activate the type 1 interferon response, while HDAC6 inhibition can enhance the immune response by overcoming immune suppression.[8] This combined effect is thought to make tumors more susceptible to immune checkpoint inhibitors like anti-PD-1/PD-L1 antibodies.[8] Preclinical studies have shown that combining **JBI-802** with immunotherapy has a synergistic anti-tumor effect.[4][6]

Troubleshooting Guides

Problem 1: Lack of synergistic effect between **JBI-802** and an immune checkpoint inhibitor in a co-culture experiment.

- Possible Cause 1: Suboptimal **JBI-802** Concentration.
 - Troubleshooting Step: Perform a dose-response curve with **JBI-802** alone on your cancer cell line to determine its IC50. Based on the literature, **JBI-802** has shown anti-proliferative activity in the range of 0.2 to 1 μ M in sensitive cell lines.[7] For synergy experiments, it is advisable to use concentrations at or below the IC50 to observe a combined effect.
- Possible Cause 2: Inappropriate Timing of Drug Administration.
 - Troubleshooting Step: The timing of **JBI-802** pre-treatment may be crucial for sensitizing cancer cells to immunotherapy. Consider pre-treating the cancer cells with **JBI-802** for 24, 48, or 72 hours before introducing immune cells and the checkpoint inhibitor. This allows time for epigenetic modifications and changes in gene expression that may enhance immune recognition.
- Possible Cause 3: The cancer cell line may not be dependent on the pathways targeted by **JBI-802**.

- Troubleshooting Step: Assess the expression levels of LSD1 and HDAC6 in your cell line via Western blot or qPCR. Additionally, consider evaluating the expression of MYC, as **JB1-802** has been shown to downregulate MYC RNA and protein levels.[7] Cell lines with high expression of these targets may be more sensitive.

Problem 2: In vivo tumor model is not responding to **JB1-802** and immunotherapy combination.

- Possible Cause 1: Insufficient Drug Exposure.
 - Troubleshooting Step: Verify the formulation and administration route of **JB1-802**. It is an orally administered drug.[1] Ensure that the dosing schedule is appropriate for the model being used. In a preclinical xenograft model, an efficacious dose was found to be approximately 6.25 mg/kg BID.[8] Pharmacokinetic analysis of plasma samples can confirm adequate drug exposure.
- Possible Cause 2: The tumor microenvironment is highly immunosuppressive.
 - Troubleshooting Step: Analyze the tumor microenvironment of your model. This can be done through immunohistochemistry or flow cytometry of tumor samples to characterize the immune cell infiltrate (e.g., CD8+ T cells, regulatory T cells, myeloid-derived suppressor cells). **JB1-802** is intended to modulate this environment, but highly immunosuppressive tumors may require additional combination therapies.
- Possible Cause 3: The chosen animal model is not suitable.
 - Troubleshooting Step: Syngeneic mouse models, which have a competent immune system, are more appropriate for studying the effects of immunotherapy combinations than immunodeficient xenograft models. The CT-26 syngeneic murine colon cancer model has been used to demonstrate the synergistic effect of **JB1-802** with anti-PD-1/PD-L1 antibodies.[8]

Quantitative Data Summary

Parameter	Value	Context	Source
Clinical Efficacy			
Tumor Reduction (NSCLC, Patient 1)	39% decrease in target lung lesion	Patient with STK11 mutation, refractory to immunotherapy	[4][5][6]
Tumor Reduction (NSCLC, Patient 2)	>50% shrinkage of liver metastasis	Patient with lung and liver metastases, resistant to immunotherapy	[4][5][6]
In Vitro Potency			
JBI-802 IC50 (LSD1)	0.05 μ M	TR-FRET assay	[8]
JBI-802 IC50 (HDAC6)	0.011 μ M	Fluorescence-based activity assay	[8]
JBI-802 IC50 (HDAC8)	0.098 μ M	Fluorescence-based activity assay	[8]
In Vivo Efficacy			
JBI-802 ED50	~6.25 mg/kg BID	HEL92.1.7 erythroleukemia xenograft model	[8]

Experimental Protocols

1. In Vitro Cell Proliferation Assay (Alamar Blue Assay)

- Objective: To determine the half-maximal inhibitory concentration (IC50) of **JBI-802** in a cancer cell line.
- Methodology:
 - Seed cancer cells in a 96-well plate at a predetermined optimal density and allow them to adhere overnight.

- Prepare serial dilutions of **JB1-802** in culture medium.
- Remove the existing medium from the cells and add the medium containing different concentrations of **JB1-802**. Include a vehicle control (e.g., DMSO).
- Incubate the plate for 72 hours (or a duration appropriate for the cell line's doubling time).
- Add Alamar Blue reagent to each well according to the manufacturer's instructions.
- Incubate for 4-6 hours, or until a color change is observed.
- Measure the fluorescence or absorbance using a plate reader.
- Calculate the percentage of cell viability relative to the vehicle control and plot the results to determine the IC50 value.

2. Western Blot for Target Engagement

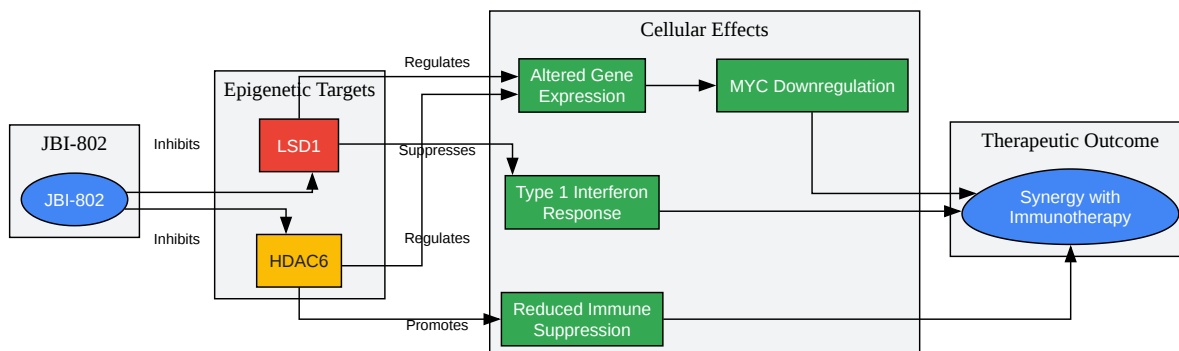
- Objective: To assess the effect of **JB1-802** on the levels of target proteins (e.g., MYC) or downstream markers of HDAC6 inhibition (e.g., acetylated tubulin).
- Methodology:
 - Treat cancer cells with varying concentrations of **JB1-802** for a specified period (e.g., 24 or 48 hours).
 - Lyse the cells in RIPA buffer supplemented with protease and phosphatase inhibitors.
 - Determine the protein concentration of the lysates using a BCA or Bradford assay.
 - Separate equal amounts of protein by SDS-PAGE and transfer them to a PVDF membrane.
 - Block the membrane with 5% non-fat milk or BSA in TBST for 1 hour.
 - Incubate the membrane with primary antibodies against MYC, acetylated tubulin, and a loading control (e.g., GAPDH or β -actin) overnight at 4°C.

- Wash the membrane and incubate with HRP-conjugated secondary antibodies for 1 hour at room temperature.
- Detect the protein bands using an enhanced chemiluminescence (ECL) substrate and an imaging system.

3. In Vivo Syngeneic Tumor Model

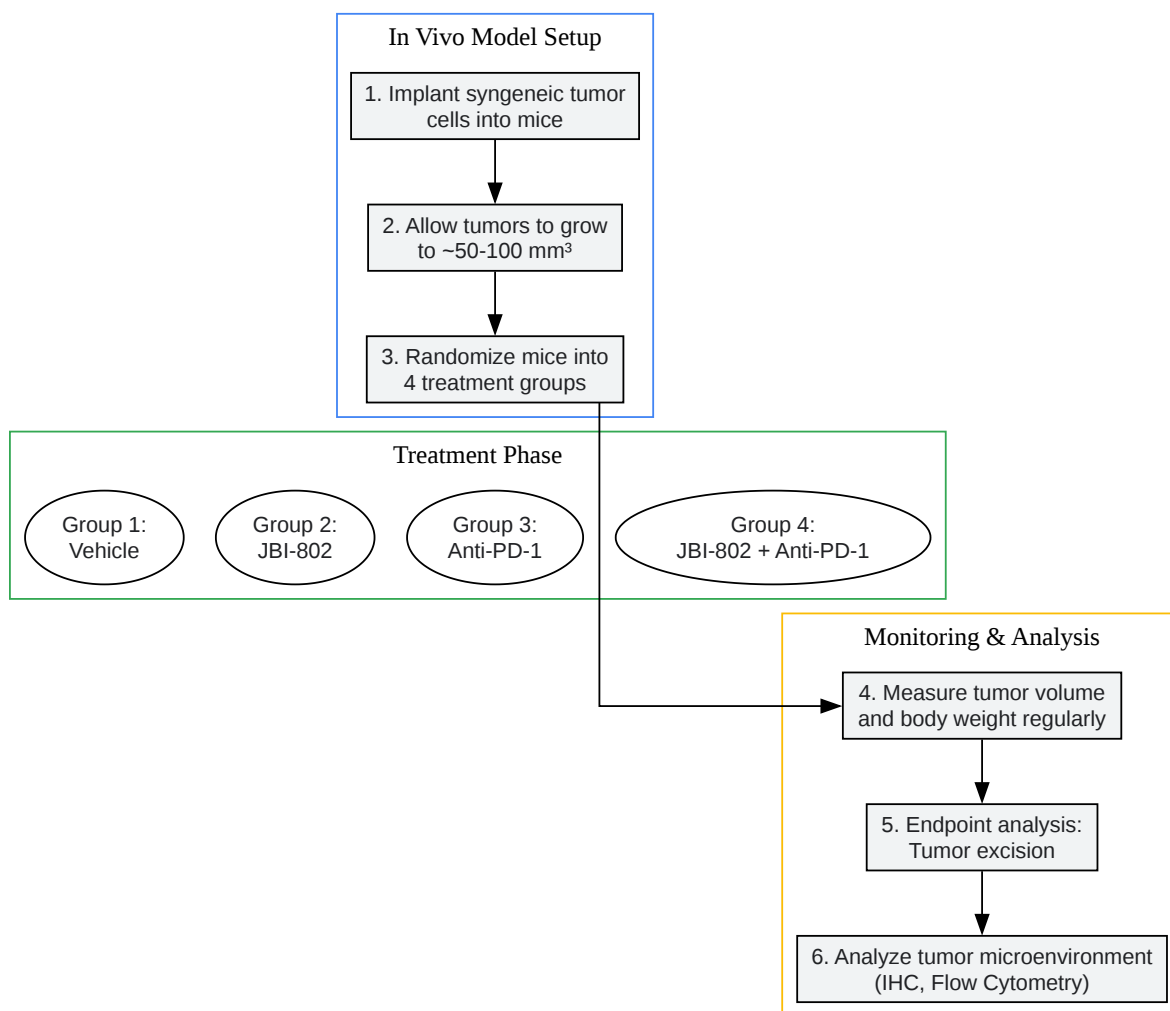
- Objective: To evaluate the in vivo efficacy of **JBI-802** in combination with an immune checkpoint inhibitor.
- Methodology:
 - Implant a syngeneic cancer cell line (e.g., CT-26) subcutaneously into the flank of immunocompetent mice (e.g., BALB/c).
 - Allow the tumors to reach a palpable size (e.g., 50-100 mm³).
 - Randomize the mice into four treatment groups: Vehicle, **JBI-802** alone, checkpoint inhibitor alone, and **JBI-802** + checkpoint inhibitor.
 - Administer **JBI-802** orally according to the predetermined schedule (e.g., daily or 4 days on/3 days off).[9]
 - Administer the checkpoint inhibitor (e.g., anti-PD-1 antibody) intraperitoneally as per the established protocol.
 - Measure tumor volume with calipers every 2-3 days.
 - Monitor the body weight of the mice as an indicator of toxicity.
 - At the end of the study, euthanize the mice and excise the tumors for further analysis (e.g., immunohistochemistry, flow cytometry).

Visualizations



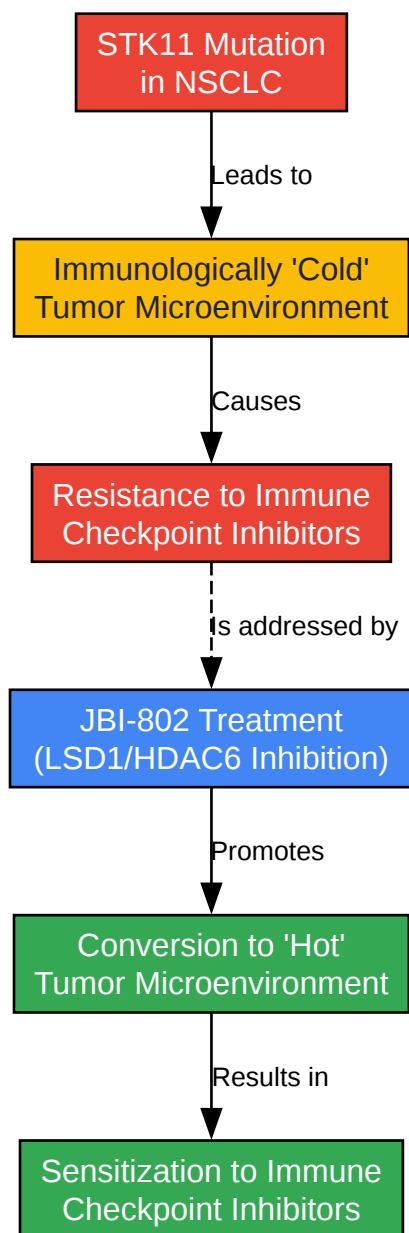
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Caption: **JBI-802** dual inhibition of LSD1 and HDAC6.



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Caption: Workflow for assessing **JBI-802** synergy in vivo.



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Caption: Rationale for **JBI-802** in STK11-mutated tumors.

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